

2-Methoxypropan-1-ol: A Versatile and Greener Solvent for Organic Synthesis

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Compound of Interest

Compound Name: *2-methoxypropan-1-ol*

Cat. No.: B075729

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction: **2-Methoxypropan-1-ol**, a glycol ether, is emerging as a promising green solvent in organic synthesis. Its favorable toxicological profile compared to other glycol ethers like 2-methoxyethanol, combined with its unique physical and chemical properties, makes it an attractive alternative for a variety of chemical transformations. These application notes provide a comprehensive overview of the utility of **2-methoxypropan-1-ol** as a solvent, complete with detailed experimental protocols and comparative data to facilitate its adoption in research and development settings.

Physicochemical Properties and Safety Profile

A thorough understanding of a solvent's properties is crucial for its effective application. **2-Methoxypropan-1-ol** possesses a desirable combination of polarity, a moderate boiling point, and miscibility with a range of organic solvents.

Table 1: Physicochemical Properties of **2-Methoxypropan-1-ol** and Common Solvents

Property	2-Methoxypropan-1-ol	1-Methoxy-2-propanol	2-Methoxyethanol	DMF	Toluene
CAS Number	1589-47-5[1]	107-98-2[2]	109-86-4	68-12-2	108-88-3
Molecular Formula	C ₄ H ₁₀ O ₂ [1]	C ₄ H ₁₀ O ₂ [2]	C ₃ H ₈ O ₂	C ₃ H ₇ NO	C ₇ H ₈
Molecular Weight (g/mol)	90.12[1]	90.12[2]	76.09	73.09	92.14
Boiling Point (°C)	130[1]	118-119	124.5	153	110.6
Density (g/cm ³ at 20°C)	0.938[1]	0.92	0.965	0.944	0.867
Flash Point (°C)	33[1]	32	46	58	4
Water Solubility	Miscible	Miscible	Miscible	Miscible	0.05 g/100 mL

Safety Summary: **2-Methoxypropan-1-ol** is a flammable liquid and vapor. It can cause skin and serious eye irritation and may cause respiratory irritation. It is suspected of damaging the unborn child.[3] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn at all times. All manipulations should be performed in a well-ventilated fume hood.

Applications in Organic Synthesis

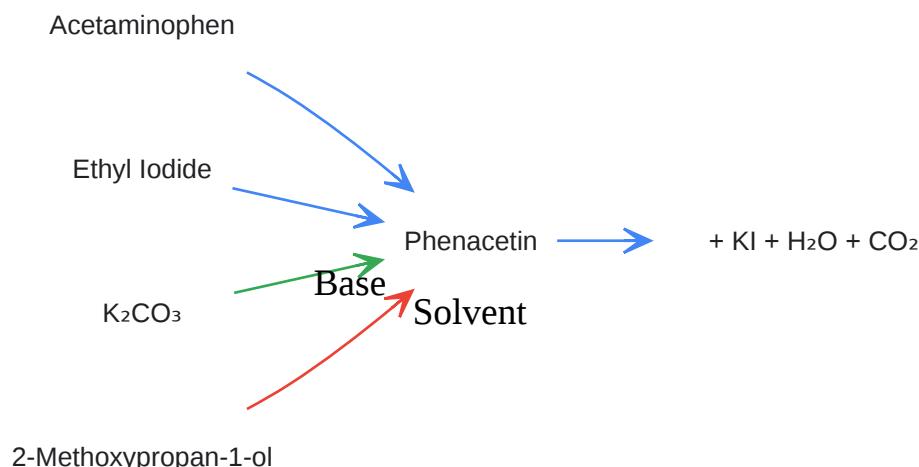
Due to its dual ether and alcohol functionalities, **2-methoxypropan-1-ol** can effectively solvate a variety of polar and non-polar reagents, making it suitable for a range of organic reactions.

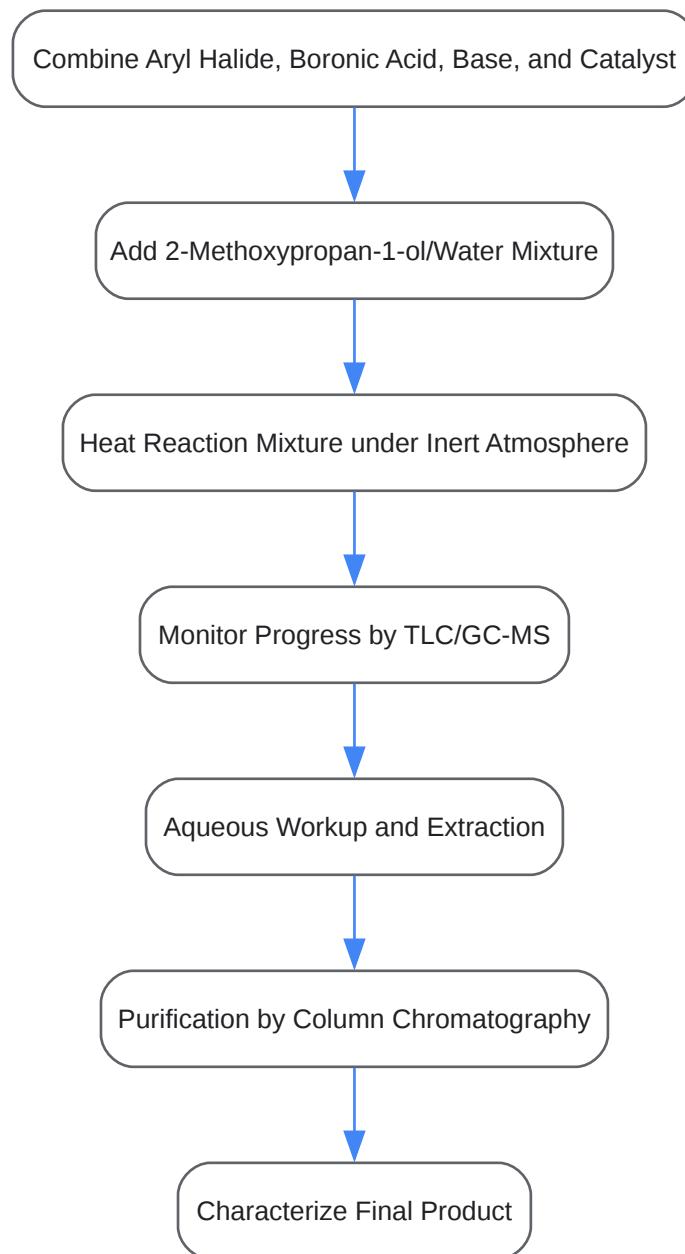
Nucleophilic Substitution Reactions (S_n2)

The polar, protic nature of **2-methoxypropan-1-ol** makes it a suitable solvent for S_n2 reactions, where it can help to stabilize the transition state. A prime example is the Williamson ether synthesis.

This protocol describes the synthesis of phenacetin from acetaminophen and ethyl iodide, adapted for the use of **2-methoxypropan-1-ol** as the solvent.

Reaction Scheme:





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References

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